

safety and handling of (4-Benzylmorpholin-3-yl)methanol

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Compound of Interest

Compound Name: (4-Benzylmorpholin-3-yl)methanol

Cat. No.: B027052

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An In-depth Technical Guide on the Safety and Handling of (4-Benzylmorpholin-3-yl)methanol

Disclaimer: A comprehensive, officially verified Safety Data Sheet (SDS) for **(4-Benzylmorpholin-3-yl)methanol** is not readily available in the public domain. This guide has been compiled by extrapolating safety and toxicological data from its primary structural analogs, namely morpholine and benzyl alcohol. The information herein is intended for researchers, scientists, and drug development professionals and should be used as a supplementary resource to a thorough, procedure-specific risk assessment conducted by qualified personnel.

Chemical Identification and Physical Properties

(4-Benzylmorpholin-3-yl)methanol is a chiral organic compound often utilized as a key intermediate in the synthesis of pharmaceutical compounds.^[1] Its hydrochloride salt is noted for enhanced stability and solubility.^[1]

Table 1: Physical and Chemical Properties of **(4-Benzylmorpholin-3-yl)methanol**

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₇ NO ₂	[2]
Molecular Weight	207.27 g/mol	[2]
CAS Number	110167-20-9	[2]
Appearance	Not specified (likely an oil or solid)	-
Storage Temperature	2-8 °C	[2]

Hazard Identification and GHS Classification (Inferred)

Due to the absence of specific data for **(4-Benzylmorpholin-3-yl)methanol**, the following Globally Harmonized System (GHS) classification has been inferred based on the hazardous properties of its core structure, morpholine. Morpholine is classified as a flammable, corrosive, and acutely toxic substance.

Table 2: Inferred GHS Hazard Classification

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Flammable Liquids	Category 3	Warning	H226: Flammable liquid and vapor
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B	Danger	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	Category 1	Danger	H318: Causes serious eye damage

Toxicological Profile (Based on Analogs)

Direct toxicological studies on **(4-Benzylmorpholin-3-yl)methanol** are not publicly available. The data presented below for its structural analogs, morpholine and benzyl alcohol, should be used to infer potential toxicological effects.

Table 3: Toxicological Data of Structural Analogs

Analog	Test	Species	Route	Value	Reference(s)
Morpholine	LD ₅₀	Rat	Oral	1.05 g/kg	[3]
	LD ₅₀	Rabbit	Dermal	0.5 mL/kg	[3]
	LC ₅₀	Rat	Inhalation	> 8000 ppm (8 h)	[2]
Benzyl Alcohol	LD ₅₀	Rat	Oral	1.23 g/kg	[4]
	LD ₅₀	Rabbit	Dermal	2.0 g/kg	[4]

Experimental Protocols

Synthesis of (S)-(4-Benzylmorpholin-3-yl)methanol

The following is a representative experimental protocol for the synthesis of the (S)-enantiomer of **(4-Benzylmorpholin-3-yl)methanol**.^[5]

Reagents and Solvents:

- (S)-Morpholin-3-ylmethanol
- Benzyl bromide
- N-ethyl-N,N-diisopropylamine (DIPEA)
- Acetonitrile
- Dichloromethane

- Saturated aqueous sodium bicarbonate
- Potassium hydroxide solution
- Anhydrous sodium sulfate

Procedure:

- In a suitable reaction vessel, dissolve (S)-Morpholin-3-ylmethanol in acetonitrile.
- Add N-ethyl-N,N-diisopropylamine (DIPEA) to the solution to act as a base.
- Introduce benzyl bromide to the reaction mixture.
- Stir the mixture at room temperature for approximately 2 hours.
- Concentrate the reaction mixture under reduced pressure to remove the solvent.
- Dissolve the resulting residue in dichloromethane.
- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate and a potassium hydroxide solution.
- Dry the organic phase over anhydrous sodium sulfate.
- Filter the mixture and concentrate the filtrate to obtain the product, (S)-**(4-Benzylmorpholin-3-yl)methanol**.

Expected Yield: 89%^[5] Characterization: Mass spectrometry should confirm the product with an $[M+H]^+$ ion at m/z 208.^[5]

Safety and Handling Procedures

Given the inferred hazards, stringent safety protocols must be followed when handling **(4-Benzylmorpholin-3-yl)methanol**.

Personal Protective Equipment (PPE)

Equipment	Specification
Eye and Face Protection	Chemical safety goggles and a face shield are mandatory.
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile or neoprene), a lab coat, and closed-toe shoes.
Respiratory Protection	All handling of the compound should be conducted in a certified chemical fume hood to prevent inhalation of vapors or aerosols.

Handling and Storage

- **Handling:** Use only in a well-ventilated area, preferably within a fume hood.^[6] Avoid contact with skin, eyes, and clothing.^[6] Keep away from heat, sparks, and open flames.^[7] Use non-sparking tools and take measures to prevent static discharge.^[7]
- **Storage:** Store in a cool, dry, and well-ventilated area in a tightly sealed container.^[2] Store away from oxidizing agents and other incompatible materials.^[2]

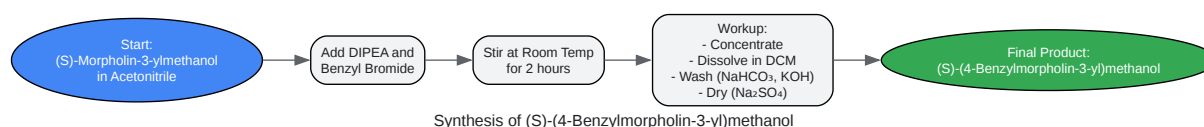
First-Aid Measures

Exposure	Procedure
Inhalation	Remove the individual to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.[2]
Skin Contact	Immediately remove contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[2]

Spill and Disposal Procedures

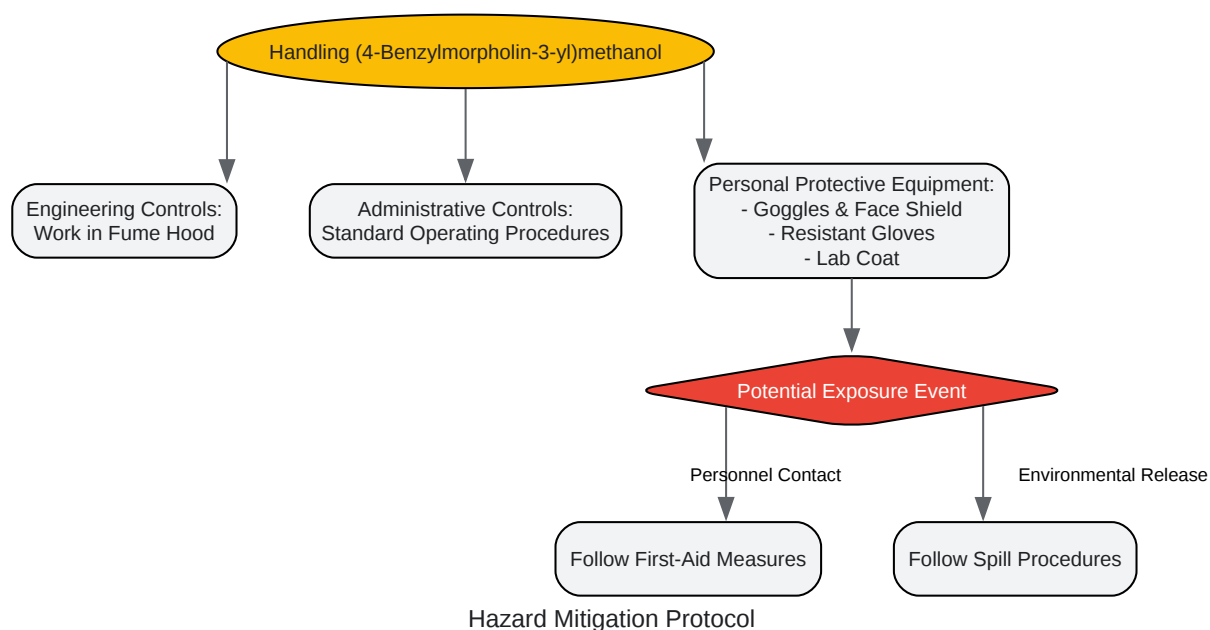
- Spill: In case of a spill, evacuate the area. Wear appropriate PPE and contain the spill using an inert absorbent material (e.g., sand, vermiculite). Collect the absorbed material in a sealed container for disposal.
- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations for hazardous chemical waste.

Visualizations



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Caption: A simplified workflow for the synthesis of (S)-(4-Benzylmorpholin-3-yl)methanol.



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Caption: A logical flow for mitigating hazards associated with the compound.

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